ZLWT-37: A Technical Guide on its Biological Activity and Targets

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Compound of Interest

Compound Name:	*ZLWT-37*
Cat. No.:	*B12396161*

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Introduction

ZLWT-37 is a potent, orally active small molecule inhibitor of cyclin-dependent kinases (CDKs), identified as a promising anti-cancer agent.[1][2][3] Derived from tacrine, **ZLWT-37** demonstrates significant antiproliferative effects through the induction of apoptosis and cell cycle arrest.[1][3] This technical guide provides a comprehensive overview of the biological activity, known targets, and mechanism of action of **ZLWT-37**, based on available preclinical data.

Quantitative Biological Activity

The biological activity of **ZLWT-37** has been characterized through various in vitro and in vivo assays. The key quantitative data are summarized in the tables below.

Table 1: In Vitro Inhibitory and Antiproliferative Activity

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Target/Cell Line	Assay Type	Metric	Value (μM)	Reference
CDK9	Kinase Assay	IC50	0.002	[1][2][3]
CDK2	Kinase Assay	IC50	0.054	[1][2][3]
HCT116	Cell Proliferation	GI50	0.029	[1][2][3]
Acetylcholinesterase (AChE)	Enzyme Assay	IC50	Higher than tacrine (specific value not reported)	[2][3]
Butyrylcholinesterase (BuChE)	Enzyme Assay	IC50	Higher than tacrine (specific value not reported)	[2][3]

Table 2: In Vivo Efficacy and Toxicity

Animal Model	Administration	Efficacy Metric	Toxicity Metric	Value	Reference
HCT116 Xenograft (Mice)	Oral (p.o.), once daily for 14 days	Tumor Growth Inhibition	-	Potential efficacy at 0-20 mg/kg	[1]
Mice	-	-	Acute Toxicity (LD50)	380.3 mg/kg	[2][3]
Mice	-	-	Oral Bioavailability (F%)	28.70%	[2][3]

Mechanism of Action and Signaling Pathways

ZLWT-37 exerts its anticancer effects primarily through the inhibition of CDK9 and CDK2.

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- CDK9 Inhibition and Transcriptional Regulation: CDK9 is a key component of the positive transcription elongation factor b (P-TEFb) complex. P-TEFb phosphorylates the C-terminal domain of RNA Polymerase II, a critical step for the transition from abortive to productive transcription elongation. By inhibiting CDK9, **ZLWT-37** is proposed to suppress the transcription of key survival genes, particularly those with short half-lives, such as anti-apoptotic proteins and oncogenes.

- CDK2 Inhibition and Cell Cycle Control: CDK2, in complex with cyclin E and cyclin A, plays a crucial role in the G1/S and S/G2 phase transitions of the cell cycle. Inhibition of CDK2 by **ZLWT-37** leads to cell cycle arrest, preventing cancer cells from progressing through the division cycle. The observed G2/M phase arrest in HCT116 cells suggests a dominant effect on this checkpoint.[1][3]

- Induction of Apoptosis: The combined effect of transcriptional suppression and cell cycle arrest culminates in the induction of programmed cell death (apoptosis) in cancer cells.

Proposed Signaling Pathway of **ZLWT-37**

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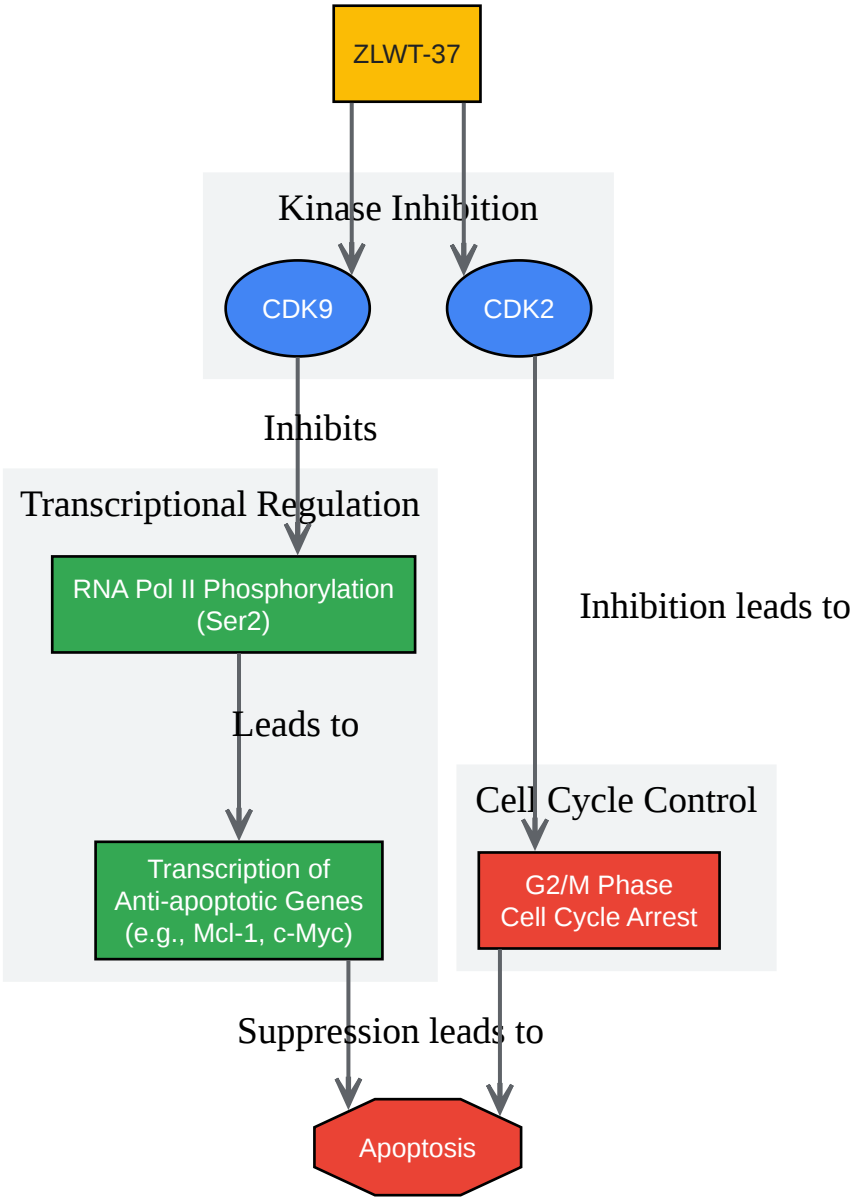

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Proposed signaling pathway of **ZLWT-37**.

Experimental Protocols

The following are representative, detailed protocols for the key experiments used to characterize the biological activity of **ZLWT-37**.

CDK9/CDK2 Kinase Assay (In Vitro)

This protocol describes a typical in vitro kinase assay to determine the IC50 of an inhibitor.

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- Reagents and Materials:
  - Recombinant human CDK9/cyclin T1 and CDK2/cyclin E complexes.
  - Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20).
  - ATP and substrate peptide (e.g., a generic serine/threonine kinase substrate).
  - **ZLWT-37** stock solution (in DMSO).
  - ADP-Glo™ Kinase Assay kit (Promega) or similar.
  - 384-well white plates.
- Procedure:
  - Prepare serial dilutions of **ZLWT-37** in DMSO and then in kinase buffer.
  - Add 2.5 µL of the diluted **ZLWT-37** or DMSO (vehicle control) to the wells of a 384-well plate.
  - Add 2.5 µL of the CDK9 or CDK2 enzyme solution to each well.
  - Initiate the reaction by adding 5 µL of a mixture of ATP and the substrate peptide.
  - Incubate the plate at 30°C for 1 hour.
  - Stop the kinase reaction and measure the amount of ADP produced using the ADP-Glo™ assay system according to the manufacturer's instructions.
  - Luminescence is measured using a plate reader.
- Data Analysis:
  - Calculate the percentage of kinase activity relative to the DMSO control.
  - Plot the percentage of inhibition against the logarithm of the **ZLWT-37** concentration.

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- Determine the IC50 value using non-linear regression analysis (log(inhibitor) vs. response -- variable slope).

Cell Proliferation Assay (MTT or Sulforhodamine B)

This protocol outlines a method to determine the GI50 of **ZLWT-37** on a cancer cell line.

- Reagents and Materials:
  - HCT116 cells.
  - Complete growth medium (e.g., McCoy's 5A with 10% FBS).
  - **ZLWT-37** stock solution (in DMSO).
  - MTT solution (5 mg/mL in PBS) or Sulforhodamine B (SRB) solution.
  - Solubilization buffer (e.g., DMSO for MTT; 10 mM Tris base for SRB).
  - 96-well plates.
- Procedure:
  - Seed HCT116 cells in 96-well plates at a density of 5,000 cells/well and allow them to attach overnight.
  - Treat the cells with various concentrations of **ZLWT-37** (typically in a serial dilution) or DMSO as a vehicle control.
  - Incubate the cells for 72 hours.
  - For MTT assay: Add 20 µL of MTT solution to each well and incubate for 4 hours. Remove the medium and add 150 µL of solubilization buffer.
  - For SRB assay: Fix the cells with 10% trichloroacetic acid, stain with 0.4% SRB, wash with 1% acetic acid, and solubilize the bound dye with 10 mM Tris base.
  - Measure the absorbance at the appropriate wavelength (e.g., 570 nm for MTT; 510 nm for SRB) using a microplate reader.

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- Data Analysis:
  - Calculate the percentage of cell growth inhibition relative to the DMSO-treated control cells.
  - Plot the percentage of inhibition against the logarithm of the **ZLWT-37** concentration.
  - Determine the GI50 value (the concentration that causes 50% growth inhibition) using non-linear regression analysis.

Cell Cycle Analysis by Flow Cytometry

This protocol describes how to analyze the effect of **ZLWT-37** on the cell cycle distribution.

- Reagents and Materials:
  - HCT116 cells.
  - Complete growth medium.
  - **ZLWT-37**.
  - PBS.
  - 70% cold ethanol.
  - Propidium Iodide (PI) staining solution (containing RNase A).
- Procedure:
  - Seed HCT116 cells in 6-well plates and treat with **ZLWT-37** at various concentrations for 24-48 hours.
  - Harvest the cells by trypsinization, wash with PBS, and fix in ice-cold 70% ethanol while vortexing gently. Store at -20°C overnight.
  - Centrifuge the fixed cells, wash with PBS, and resuspend in PI staining solution.
  - Incubate in the dark at room temperature for 30 minutes.

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- Analyze the samples using a flow cytometer.

- Data Analysis:
  - The DNA content is measured by the fluorescence intensity of PI.
  - The percentages of cells in the G0/G1, S, and G2/M phases of the cell cycle are quantified using cell cycle analysis software (e.g., ModFit LT, FlowJo).

Proposed Experimental Workflow

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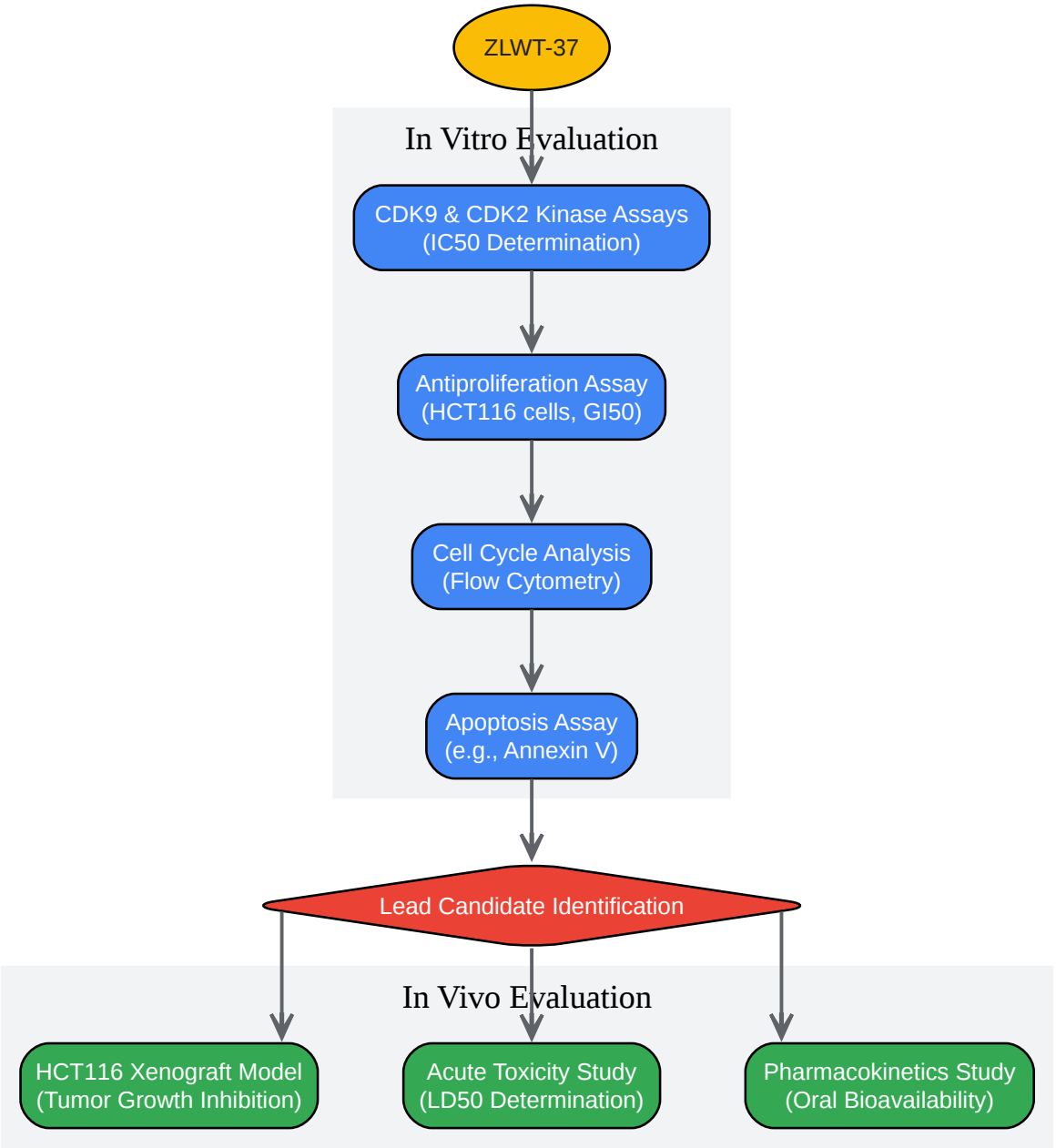

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References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]

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